

Synthesis of 3,5-Difluoroadamantane-1-carboxylic acid using DAST

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Compound of Interest

Compound Name: 3,5-Difluoroadamantane-1-carboxylic acid

CAS No.: 73600-37-0

Cat. No.: B2625308

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Application Note: Deoxofluorination of Adamantyl Scaffolds – Synthesis of **3,5-Difluoroadamantane-1-carboxylic Acid**

Executive Summary

Adamantane derivatives are privileged pharmacophores in modern drug discovery, prized for their ability to enhance lipophilicity, modulate pharmacokinetic profiles, and block metabolic liabilities. The strategic installation of fluorine atoms at the bridgehead positions of the adamantane cage further fine-tunes these properties, significantly impacting the acidity (pKa) and lipophilicity (logP) of the resulting analogs. This application note details the robust, three-phase synthesis of **3,5-difluoroadamantane-1-carboxylic acid** utilizing diethylaminosulfur trifluoride (DAST) as the critical deoxofluorinating agent, grounded in validated methodologies from Pfizer Central Research .

Mechanistic Rationale & Reaction Design

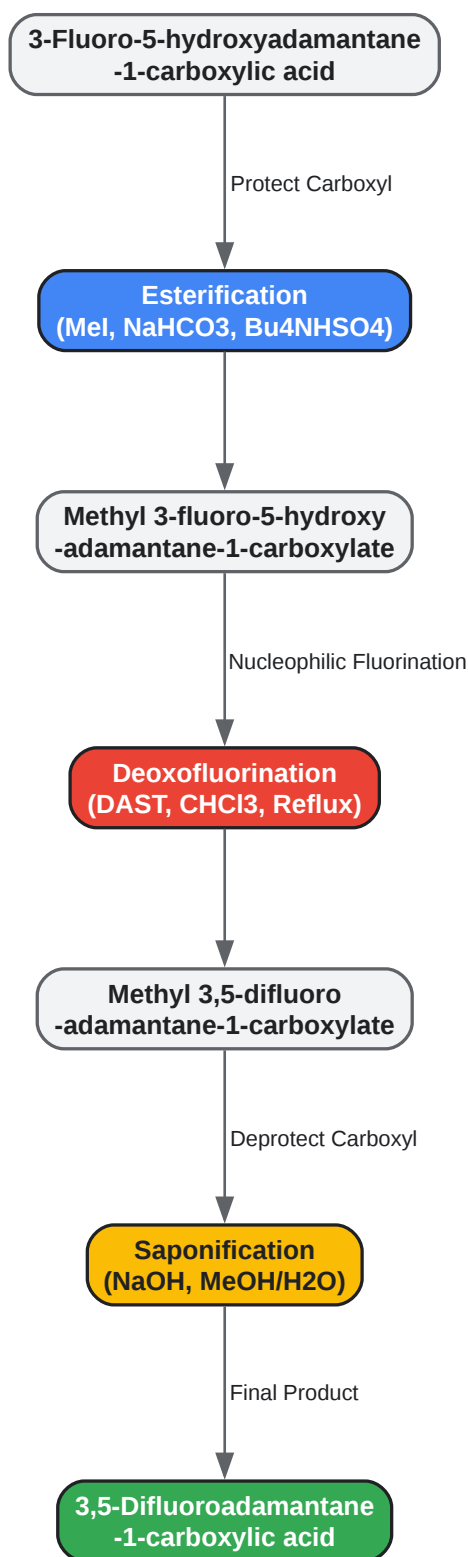
The Bridgehead Carbocation Conundrum Nucleophilic fluorination of tertiary alcohols typically proceeds via an SN1 pathway, as severe steric hindrance precludes SN2 backside attack. In

the rigid tricyclodecane (adamantane) system, the formation of a planar carbocation at the bridgehead is geometrically forbidden (Bredt's Rule). However, the adamantyl carbocation is uniquely stabilized by hyperconjugation—specifically, the delocalization of electron density from the rigid C-C framework into the empty p-orbital.

When DAST reacts with the bridgehead hydroxyl group, it initially forms an intermediate alkoxyaminosulfur difluoride. Thermal activation (refluxing chloroform) provides the necessary activation energy to cleave the C-O bond, generating a tight ion pair consisting of the adamantyl cation and the $[F_2SNEt_2]^-$ counter-ion. Fluoride is rapidly transferred within this solvent cage, yielding the fluorinated product with complete regioselectivity.

Causality of the Protection Strategy Direct treatment of 3-fluoro-5-hydroxyadamantane-1-carboxylic acid with DAST is synthetically non-viable. DAST is highly reactive toward free carboxylic acids, rapidly converting them to acyl fluorides. While acyl fluorides can theoretically be hydrolyzed back to the free acid during aqueous workup, this side reaction consumes stoichiometric equivalents of the expensive DAST reagent, generates hazardous hydrogen fluoride (HF) prematurely, and risks intermolecular anhydride formation. To ensure a clean reaction profile and high atom economy, the carboxylic acid must first be masked as a methyl ester.

Workflow Visualization



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Synthesis workflow of **3,5-difluoroadamantane-1-carboxylic acid** via DAST deoxofluorination.

Phase-by-Phase Experimental Protocol

Phase 1: Carboxylic Acid Protection (Phase-Transfer Esterification)

- Suspend 3-fluoro-5-hydroxyadamantane-1-carboxylic acid (1.0 eq) in a biphasic mixture of dichloromethane (DCM) and water.
- Add sodium bicarbonate (NaHCO_3 , 4.0 eq) and tetrabutylammonium hydrogen sulfate (Bu_4NHSO_4 , 1.0 eq) to the mixture.
- Introduce methyl iodide (MeI, excess) and stir vigorously at room temperature for 18 hours.
- Self-Validating Checkpoint: Perform a TLC (Hexane/EtOAc 1:1). The highly polar streak of the free acid will be entirely replaced by a distinct, less polar spot, confirming complete esterification.
- Separate the organic layer, wash with brine, dry over anhydrous MgSO_4 , and concentrate in vacuo to yield methyl 3-fluoro-5-hydroxyadamantane-1-carboxylate.

Phase 2: DAST-Mediated Deoxofluorination

- Dissolve the intermediate ester (1.0 eq) in anhydrous chloroform (CHCl_3 , 0.1 M) under a strict argon atmosphere.
- Cool the reaction vessel to 0 °C using an ice bath. Causality: DAST reacts exothermically with the alcohol to form the intermediate; cooling prevents thermal runaway during this initial covalent bonding phase.
- Add DAST (1.5 eq) dropwise via a chemically resistant syringe.
- Remove the ice bath and heat the reaction to reflux (~61 °C) for 12 hours.
- Cool the mixture back to 0 °C. Carefully quench by the dropwise addition of saturated aqueous NaHCO_3 .

- Self-Validating Checkpoint: The cessation of CO₂ effervescence during the quench serves as a macroscopic indicator that all residual DAST and intermediate sulfur-based byproducts have been fully hydrolyzed and neutralized.
- Extract the aqueous layer with DCM, dry the combined organics over MgSO₄, and concentrate to yield crude methyl 3,5-difluoroadamantane-1-carboxylate.

Phase 3: Ester Hydrolysis (Saponification)

- Dissolve the crude fluorinated ester in a 3:1 mixture of Methanol and 2M aqueous NaOH.
- Stir at room temperature for 4 hours until TLC confirms the disappearance of the ester.
- Remove the methanol under reduced pressure. Wash the remaining alkaline aqueous layer with diethyl ether to extract any non-polar organic impurities.
- Cool the aqueous layer and acidify to pH 1.0 using 1N HCl.
- Self-Validating Checkpoint: Upon acidification, a dense white solid will rapidly precipitate. This confirms the successful deprotection, as the protonated **3,5-difluoroadamantane-1-carboxylic acid** is highly insoluble in acidic aqueous media.
- Extract the precipitate into ethyl acetate, wash with water, dry, and concentrate. Recrystallize from EtOAc/Hexane to afford the pure product (>95% yield over two steps).

Data Presentation

Table 1: Stoichiometric Parameters for DAST Fluorination

Reagent	MW (g/mol)	Equivalents	Role in Synthesis
Methyl 3-fluoro-5-hydroxyadamantane-1-carboxylate	228.26	1.0	Substrate
Diethylaminosulfur trifluoride (DAST)	161.19	1.5	Nucleophilic Fluorinating Agent
Chloroform (anhydrous)	119.38	0.1 M	Non-polar Solvent (Promotes tight ion pair)
Saturated NaHCO ₃ (aq)	84.01	Excess	Quenching / Neutralizing Agent

Table 2: Physicochemical & Spectral Characterization

Property	Value	Analytical Significance
Molecular Formula	C ₁₁ H ₁₄ F ₂ O ₂	-
Melting Point	162–164 °C	Sharp melting range indicates high crystalline purity post-recrystallization.
Acidity (pKa)	3.83 ± 0.04	Demonstrates strong inductive electron-withdrawal by the dual bridgehead fluorines compared to native adamantane.
¹³ C NMR (Bridgehead C-F)	93.29 ppm (d, J=192 Hz)	Diagnostic doublet peak confirming successful C-F bond formation at the tertiary carbon.

Safety & Troubleshooting

- Thermal Instability of DAST: DAST is thermally unstable and can undergo explosive decomposition if heated above 90 °C. Troubleshooting/Design Choice: The use of chloroform

(boiling point ~61 °C) as the reaction solvent provides a built-in thermal safety limit. Refluxing the reaction ensures sufficient energy for C-O bond cleavage while remaining well below DAST's decomposition threshold.

- **HF Generation:** DAST releases highly corrosive and toxic hydrogen fluoride (HF) upon contact with moisture. All glassware must be oven-dried, and the reaction must be kept under an inert atmosphere. Quenching must strictly be performed in a fume hood with the sash lowered.
- **Incomplete Fluorination:** If TLC indicates unreacted starting material after 12 hours of reflux, verify the anhydrous nature of the chloroform. Trace water will competitively hydrolyze DAST, depleting the active reagent before the sterically hindered bridgehead alcohol can fully react.

References

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